

A comparative study of different commercial grades of Adenosine 5'-diphosphate sodium salt.

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Compound of Interest

Compound Name: *Adenosine 5'-diphosphate sodium salt*

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A Comparative Guide to Commercial Grades of Adenosine 5'-diphosphate Sodium Salt

For researchers, scientists, and drug development professionals, the selection of a suitable grade of Adenosine 5'-diphosphate (ADP) sodium salt is a critical first step for ensuring the reliability and reproducibility of experimental results. ADP is a key purinergic signaling molecule involved in numerous physiological processes, including platelet aggregation, neurotransmission, and inflammation. The purity, stability, and biological activity of commercially available ADP can vary, impacting experimental outcomes. This guide provides a comparative overview of different commercial grades of ADP sodium salt, supported by standardized experimental protocols for in-house validation.

Comparative Data of Commercial ADP Sodium Salt Grades

The following table summarizes the specifications of various commercial grades of ADP sodium salt from prominent suppliers. This information is compiled from publicly available data sheets and should be used as a reference. For lot-specific data, it is essential to consult the certificate of analysis provided by the supplier.

Supplier	Product/ Grade	Purity (by HPLC)	Molecular Formula	Molecular Weight (g/mol)	Form	Solubility	Storage Temperature
Sigma-Aldrich	A2754	≥95% [1] [2] [3]	C ₁₀ H ₁₅ N ₅ O ₁₀ P ₂ (free acid)	427.20 (free acid) [1] [4]	Powder [1] [2]	50 mg/mL in water [1] [2]	-20°C [1] [2]
Selleck Chemicals	S6325	99.81% [5]	C ₁₀ H ₁₅ N ₅ O ₁₀ P ₂ ·xNa	427.2 (free acid) [5] [6]	Powder	85 mg/mL in DMSO [5] [6]	-20°C for 3 years [6]
MP Biomedicals	02100290	Not Specified	C ₁₀ H ₁₃ N ₅ Na ₂ O ₁₀ P ₂	471.17 [7]	Crystalline Solid	Not Specified	Not Specified
RPI	A11220	≥ 93.0 % [8]	C ₁₀ H ₁₃ N ₅ O ₁₀ P ₂ Na 2·2H ₂ O	507.2 [8]	White Powder [8] [8]	Soluble in water [8]	-20°C [8]
Cayman Chemical	16766	≥95% [9]	C ₁₀ H ₁₅ N ₅ O ₁₀ P ₂ ·2Na	473.2 [9]	Crystalline Solid [9]	10 mg/mL in PBS (pH 7.2) [9]	-20°C [9]

Note: The molecular weight can vary depending on the salt form (e.g., disodium salt) and hydration state. Always refer to the lot-specific certificate of analysis for the exact molecular weight to ensure accurate molar concentration calculations.[\[1\]](#)

Experimental Protocols for Comparative Evaluation

To ensure the selection of the most suitable ADP grade for your research, it is recommended to perform in-house validation. The following are detailed protocols for key experiments.

Purity and Integrity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol allows for the verification of the stated purity and the detection of potential contaminants such as Adenosine Monophosphate (AMP) and Adenosine Triphosphate (ATP).

Methodology:

- Mobile Phase A: 0.1 M Potassium Phosphate Monobasic, pH 6.0
- Mobile Phase B: 100% Acetonitrile
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Gradient:
 - 0-5 min: 100% A
 - 5-15 min: Linear gradient to 80% A, 20% B
 - 15-20 min: Hold at 80% A, 20% B
 - 20-25 min: Return to 100% A
- Flow Rate: 1.0 mL/min
- Detection: UV at 259 nm^[2]
- Sample Preparation: Dissolve ADP sodium salt from different suppliers in water to a final concentration of 1 mg/mL.
- Analysis: Inject equal volumes of each sample. Compare the peak area of ADP to any impurity peaks. The purity can be calculated as (Peak Area of ADP / Total Peak Area) x 100%.

Stability Assessment in Solution

This protocol evaluates the stability of ADP in a buffered solution over time, which is crucial for experiments requiring prolonged incubation. ADP is known to be unstable in acidic conditions and more stable at neutral pH when stored at low temperatures.^{[1][2]}

Methodology:

- **Solution Preparation:** Prepare a 10 mM stock solution of each ADP grade in a relevant biological buffer (e.g., PBS, pH 7.2).
- **Storage Conditions:** Aliquot the solutions and store them at 4°C and -20°C.
- **Time Points:** Analyze the samples at 0, 24, 48, and 72 hours for the 4°C samples, and at 1, 2, and 4 weeks for the -20°C samples.
- **Analysis:** Use the HPLC method described above to quantify the remaining ADP at each time point.
- **Data Presentation:** Plot the percentage of remaining ADP against time for each storage condition and supplier.

Biological Activity Assay: Platelet Aggregation

The primary biological function of ADP is to induce platelet aggregation through its interaction with P2Y1 and P2Y12 receptors.^{[1][3]} This assay is the gold standard for assessing the functional activity of ADP.

Methodology:

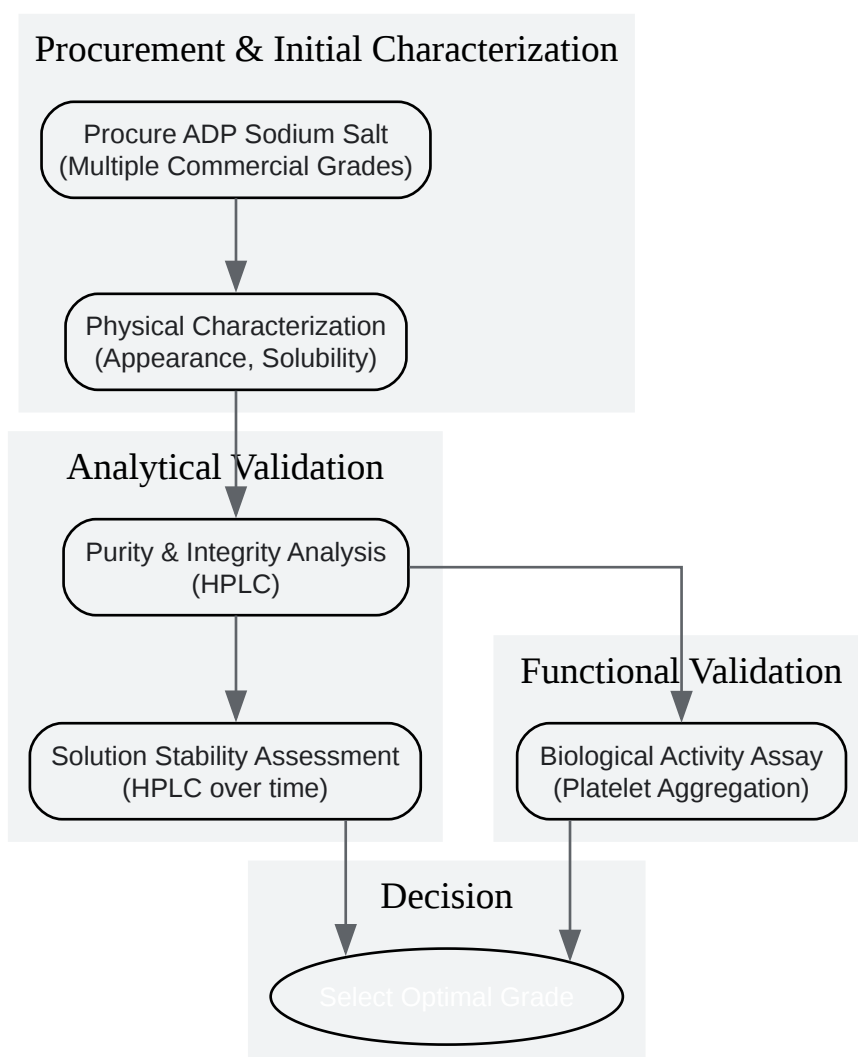
- **Sample Preparation:** Prepare fresh platelet-rich plasma (PRP) from whole blood.
- **Agonist Preparation:** Prepare serial dilutions of each ADP grade (e.g., 0.1 µM to 10 µM) in saline.
- **Aggregation Measurement:**
 - Pre-warm the PRP to 37°C.
 - Add a stir bar to a cuvette containing PRP and place it in a light transmission aggregometer.
 - Establish a baseline reading.
 - Add a specific volume of the ADP solution to induce aggregation.

- Record the change in light transmission for 5-10 minutes.
- Analysis: Determine the EC_{50} (half-maximal effective concentration) for each ADP grade. A lower EC_{50} indicates higher potency.

Visualizing Experimental Workflows and Signaling Pathways

Experimental Workflow for ADP Grade Comparison

The following diagram illustrates a logical workflow for the comparative evaluation of different commercial grades of ADP sodium salt.

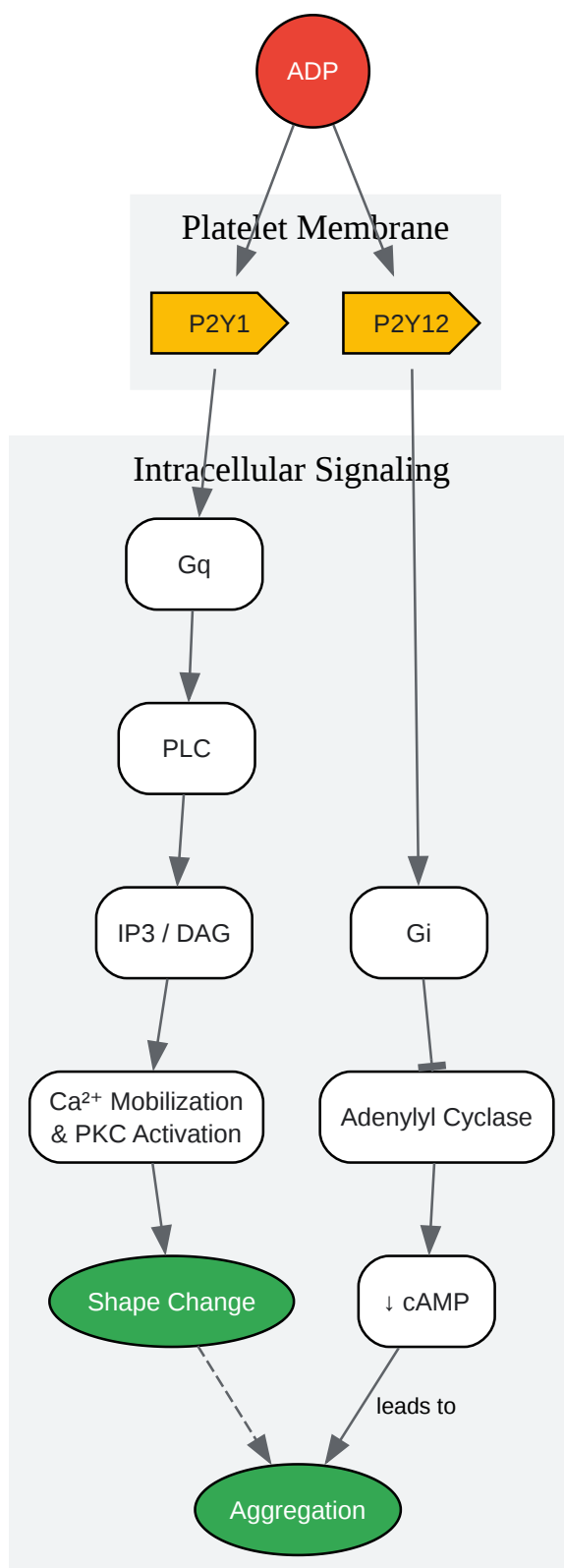


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Caption: Workflow for comparing commercial ADP sodium salt grades.

ADP-Mediated Platelet Activation Signaling Pathway

This diagram illustrates the simplified signaling pathway of ADP-induced platelet activation, highlighting the roles of the P2Y1 and P2Y12 receptors.



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Caption: ADP signaling in platelet activation.

By following these comparative guidelines and experimental protocols, researchers can make an informed decision on the most appropriate grade of ADP sodium salt for their specific application, thereby enhancing the quality and reliability of their scientific investigations.

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